

Proper Disposal of S 2720 (di-n-butyl sulfide)

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Compound of Interest

Compound Name: S 2720

Cat. No.: B1680434

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and environmental responsibility. This document provides essential safety and logistical information for the disposal of **S 2720**, identified as di-n-butyl sulfide.

Core Recommendation: The primary method for the disposal of di-n-butyl sulfide is to entrust it to a licensed waste disposal company.^[1] Alternatively, incineration with a combustible solvent in a chemical incinerator equipped with an afterburner and scrubber is a suitable method.^[2] Always adhere to local, state, and federal regulations regarding chemical waste disposal.

Safety and Handling Precautions

Before handling di-n-butyl sulfide, it is imperative to be familiar with its hazards. It is a combustible liquid that can cause skin and serious eye irritation.^{[1][3]} Inhalation may be toxic and can lead to drowsiness or dizziness.^{[1][3]}

Personal Protective Equipment (PPE):

- **Eye/Face Protection:** Wear safety goggles with side-shields.
- **Hand Protection:** Use protective gloves.
- **Skin and Body Protection:** Wear impervious clothing to prevent skin contact.
- **Respiratory Protection:** In areas with inadequate ventilation, use a suitable respirator.

Spill and Leak Procedures

In the event of a spill, immediate and appropriate action is necessary to mitigate risks.

Spill Containment:

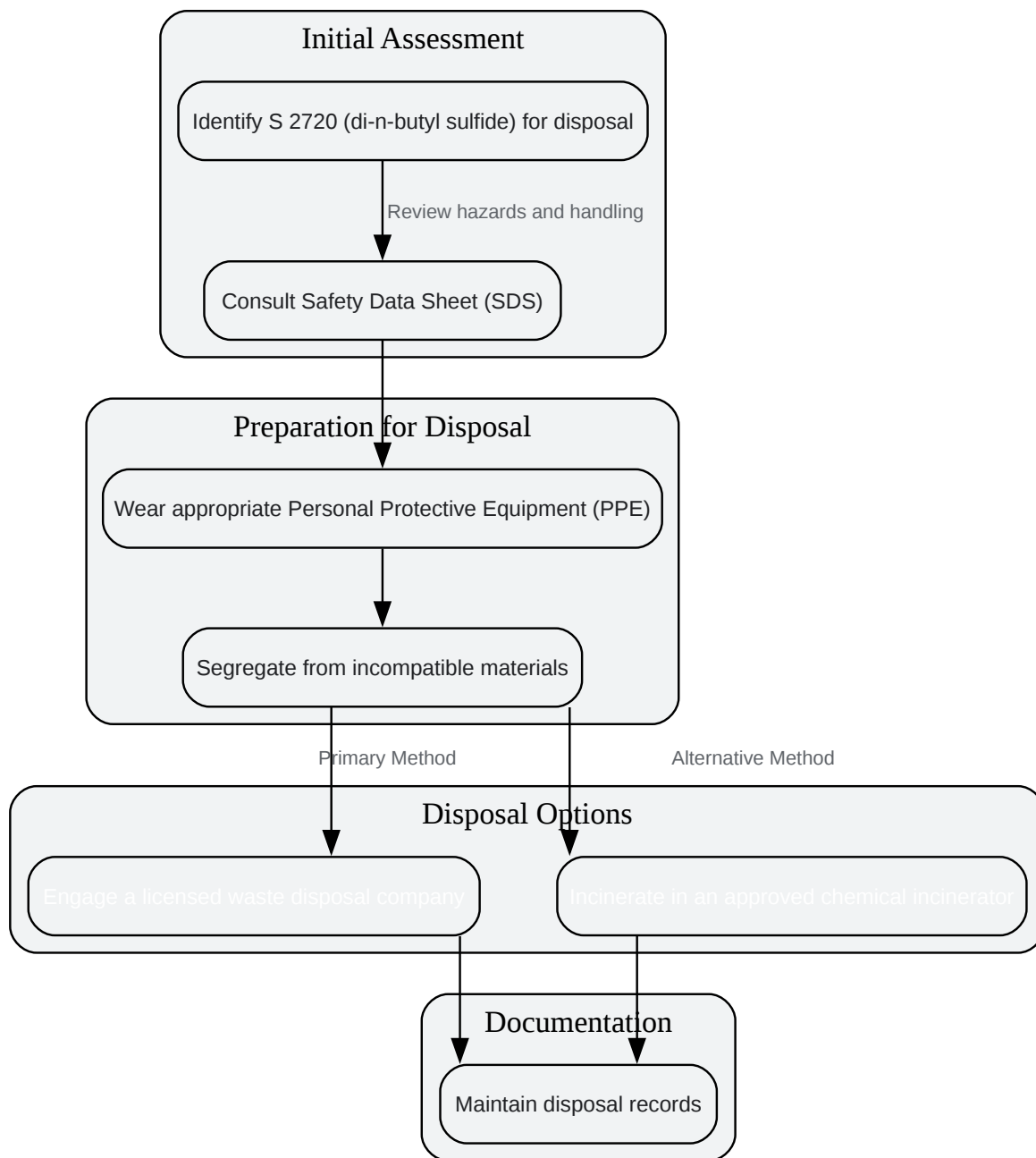
- Remove Ignition Sources: Immediately eliminate all potential sources of ignition from the vicinity.^[2]
- Ventilate the Area: Ensure adequate ventilation.
- Contain the Spill: Use a non-combustible absorbent material such as sand, earth, or vermiculite to contain the spillage.^{[1][3]}
- Collect the Waste: Collect the absorbed material and place it into a suitable, closed container for disposal.^{[1][3]}

Decontamination:

- Following the collection of the spilled material, decontaminate surfaces and equipment by scrubbing with alcohol.

Disposal Workflow

The following diagram outlines the logical workflow for the proper disposal of **S 2720**.



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Caption: Logical workflow for the disposal of **S 2720**.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C8H18S	[1]
Molecular Weight	146.29 g/mol	[4][5]
Boiling Point	188-189 °C at 760 mmHg	[4][5]
Melting Point	-80 °C	[4]
Specific Gravity	0.838 g/cm ³	[4][5]
Flash Point	76 °C	[4]
Vapor Density	5.07	[4]

Experimental Protocols

While specific experimental protocols involving the disposal of di-n-butyl sulfide are not detailed in the provided search results, the general procedure for handling and disposing of chemical waste as outlined in the Safety Data Sheets should be considered a standard operational protocol. This includes the safe collection of waste, proper labeling, and transfer to authorized personnel or facilities for final disposal. Always operate in a well-ventilated area and avoid the formation of aerosols.[1][3]

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